

Solvent Yellow 93 chemical structure and CAS number.

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An In-depth Technical Guide to Solvent Yellow 93

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties of **Solvent Yellow 93**, a methine-class dye. The information is curated for professionals in research and development who require detailed technical data for their work.

Core Chemical Identity

Chemical Structure and CAS Number

Solvent Yellow 93 is chemically known as 4-[(1,5-dihydro-3-methyl-5-oxo-1-phenyl-4H-pyrazol-4-ylidene)methyl]-2,4-dihydro-5-methyl-2-phenyl-3H-Pyrazol-3-one. It belongs to the methine class of dyes.

The primary Chemical Abstracts Service (CAS) number for **Solvent Yellow 93** is 4702-90-3. An alternative CAS number, 61969-52-6, is also associated with this compound.[1][2][3][4]

Physicochemical Properties

A summary of the key physicochemical properties of **Solvent Yellow 93** is presented in the tables below. This data has been compiled from various technical data sheets to provide a



comparative overview.

Table 1: General Properties of Solvent Yellow 93

Property	Value	Reference
Molecular Formula	C21H18N4O2	[5][6]
Molecular Weight	358.39 g/mol	[5][6]
Appearance	Greenish-yellow powder	[7][8]
C.I. Name	Solvent Yellow 93	[1][6]
C.I. Number	48160	[1][6]

Table 2: Resistance and Fastness Properties

Property	Value	Reference
Heat Resistance	>300 °C	[7][8][9]
Light Fastness	5-8 (on a scale of 1-8)	[2][4][8][9]
Acid Resistance	4-5 (on a scale of 1-5)	[2][9]
Alkali Resistance	5 (on a scale of 1-5)	[2][9]

Table 3: Solubility Data



Solvent	Solubility (g/L at 20°C)	Reference
Acetone	5.2	[4]
Butyl Acetate	4.2	[4]
Methylbenzene	10.6	[4]
Dichloromethane	2.3	[4]
Ethyl Alcohol	1.1	[4]
DMSO	6.25 mg/mL (requires sonication)	[6]
Water	Insoluble	[1][7]

Experimental Protocols Synthesis of Solvent Yellow 93

A common method for the synthesis of **Solvent Yellow 93** involves the condensation reaction of aniline compounds with aromatic ketone compounds.[10] A general two-step process is outlined below.

Step 1: Diazotization

- A primary aromatic amine is dissolved in an acidic medium (e.g., hydrochloric acid).
- The solution is cooled to 0-5 °C.
- A solution of sodium nitrite is added dropwise while maintaining the low temperature to form the diazonium salt.

Step 2: Coupling Reaction

- The diazonium salt solution is slowly added to a solution of a coupling agent, such as a methine precursor, in a weakly alkaline solution.
- The reaction mixture is stirred until the coupling reaction is complete, resulting in the formation of the azomethine dye.



• The precipitated dye is then filtered, washed, and dried.

A specific patented method involves the reaction of DMF and 1,3-dimethyl-5-pyrazolone in chlorobenzene at a temperature of 125-135°C for 22-26 hours.[10]

Analytical Method: High-Performance Liquid Chromatography (HPLC)

While a specific, validated HPLC method for **Solvent Yellow 93** is not readily available in the public domain, a general approach based on methods for similar solvent dyes can be employed for its quantification.[11]

Objective: To determine the purity and concentration of **Solvent Yellow 93** in a sample.

Materials and Equipment:

- High-Performance Liquid Chromatograph (HPLC) system with a UV-Vis detector
- C18 reverse-phase column
- Solvent Yellow 93 standard
- Methanol (HPLC grade)
- Water (deionized)
- Syringe filters (0.45 μm)

Procedure:

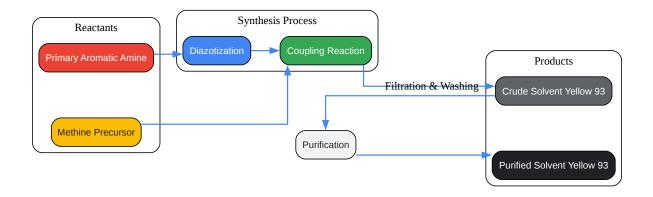
- Standard Preparation: Prepare a stock solution of Solvent Yellow 93 standard in methanol.
 Create a series of calibration standards by diluting the stock solution.
- Sample Preparation: Dissolve the sample containing **Solvent Yellow 93** in methanol. Filter the solution through a 0.45 μm syringe filter before injection.
- Chromatographic Conditions:



- Mobile Phase: An isocratic mobile phase of 90:10 methanol:water can be used as a starting point.[11]
- Flow Rate: 1.0 mL/min
- Injection Volume: 10 μL
- Detection Wavelength: To be determined by UV-Vis scan of the standard (typically in the visible range for a yellow dye).
- Analysis: Inject the standards and the sample into the HPLC system.
- Quantification: Create a calibration curve by plotting the peak area of the standards against
 their concentration. Determine the concentration of Solvent Yellow 93 in the sample by
 interpolating its peak area on the calibration curve.

Visualizing the Synthesis Pathway

The synthesis of **Solvent Yellow 93** can be represented as a logical workflow. The following diagram, generated using the DOT language, illustrates the key steps.



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Caption: Synthesis workflow for Solvent Yellow 93.

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